

2-Bromopyridin-3-yl acetate safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromopyridin-3-yl acetate

Cat. No.: B2699221

[Get Quote](#)

An In-Depth Technical Guide to the Safety Data for **2-Bromopyridin-3-yl Acetate**

For the modern researcher, drug development professional, and scientist, a comprehensive understanding of a chemical's safety profile is not merely a regulatory formality but a cornerstone of experimental success and personal safety. This guide provides a detailed examination of the safety and handling information for **2-Bromopyridin-3-yl acetate** (CAS No: 92671-70-0), moving beyond a simple recitation of data sheet facts to explain the causality behind safety protocols and experimental choices.

Chemical Identification and Core Properties

2-Bromopyridin-3-yl acetate is a substituted pyridine derivative. The presence of the bromopyridine moiety makes it a useful building block in synthetic organic chemistry. However, the structural elements—a halogenated heterocycle and an acetate group—also dictate its hazard profile.

Property	Data	Source
IUPAC Name	(2-bromopyridin-3-yl) acetate	[1]
Synonyms	2-Bromo-3-acetoxyipyridine	[1]
CAS Number	92671-70-0	[1]
Molecular Formula	C ₇ H ₆ BrNO ₂	[1]
Molecular Weight	216.03 g/mol	[1]

A significant portion of the physical property data, such as boiling point, melting point, and solubility, is not readily available in the reviewed public safety documents.[\[1\]](#) This data gap necessitates a cautious approach, treating the compound as having unknown physical hazards until empirically determined.

GHS Hazard Profile: A Mechanistic Perspective

The Globally Harmonized System (GHS) provides a clear framework for understanding the primary hazards associated with **2-Bromopyridin-3-yl acetate**. The classification points to its irritant properties, which are common for functionalized aromatic compounds.

Signal Word: Warning[\[1\]](#)

GHS Hazard Pictogram:



Hazard Statements:[\[1\]](#)

- H315 - Causes skin irritation: This is likely due to the molecule's ability to interact with and disrupt the lipid bilayers of skin cells or react with proteins, leading to an inflammatory response.
- H319 - Causes serious eye irritation: The eyes are particularly sensitive, and exposure can lead to significant, potentially damaging, inflammation. The acetate group could potentially hydrolyze to acetic acid, contributing to the irritation.

- H335 - May cause respiratory irritation: Inhalation of dust or vapors can irritate the mucous membranes of the respiratory tract, leading to coughing, shortness of breath, and inflammation.

These hazards mandate the stringent use of personal protective equipment and engineering controls to prevent any direct contact.

Proactive Exposure Control and Personal Protection

The primary directive for handling **2-Bromopyridin-3-yl acetate** is the complete prevention of contact. This is achieved through a multi-layered approach combining engineering controls and personal protective equipment (PPE).

Engineering Controls:

- Fume Hood: All handling of this compound must be conducted in a well-ventilated chemical fume hood. This is the most critical engineering control to prevent respiratory exposure.[\[1\]](#)
- Eyewash Station: An eyewash fountain must be readily accessible in any laboratory where this material is stored or handled.[\[1\]](#)

Personal Protective Equipment (PPE):[\[1\]](#)

- Gloves: Wear chemically resistant gloves (e.g., nitrile) to prevent skin contact.
- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and airborne particles.
- Lab Coat: A flame-retardant lab coat must be worn to protect against skin exposure.
- Respiratory Protection: While a fume hood is the primary control, if there is a risk of exceeding exposure limits or in case of a spill, a NIOSH-approved respirator may be necessary.

Safe Handling and Storage Protocols

The stability of **2-Bromopyridin-3-yl acetate** is contingent on proper storage and handling. Incompatibility with strong oxidizing agents is a key concern, as this can lead to vigorous,

potentially hazardous reactions.[\[1\]](#)

Handling Procedures:[\[1\]](#)

- Avoid Contact: Do not allow the substance to come into contact with skin, eyes, or clothing.
- Prevent Inhalation: Avoid breathing any dust, fumes, or vapors.
- Wash Thoroughly: Wash hands and any exposed skin thoroughly after handling.
- No Consumption: Do not eat, drink, or smoke in the work area.

Storage Conditions:[\[1\]](#)

- Store in a tightly-closed container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible substances, particularly strong oxidizing agents.
- Consider long-term storage in a cool, dry place to maintain chemical integrity.

Emergency Response: A Step-by-Step Workflow

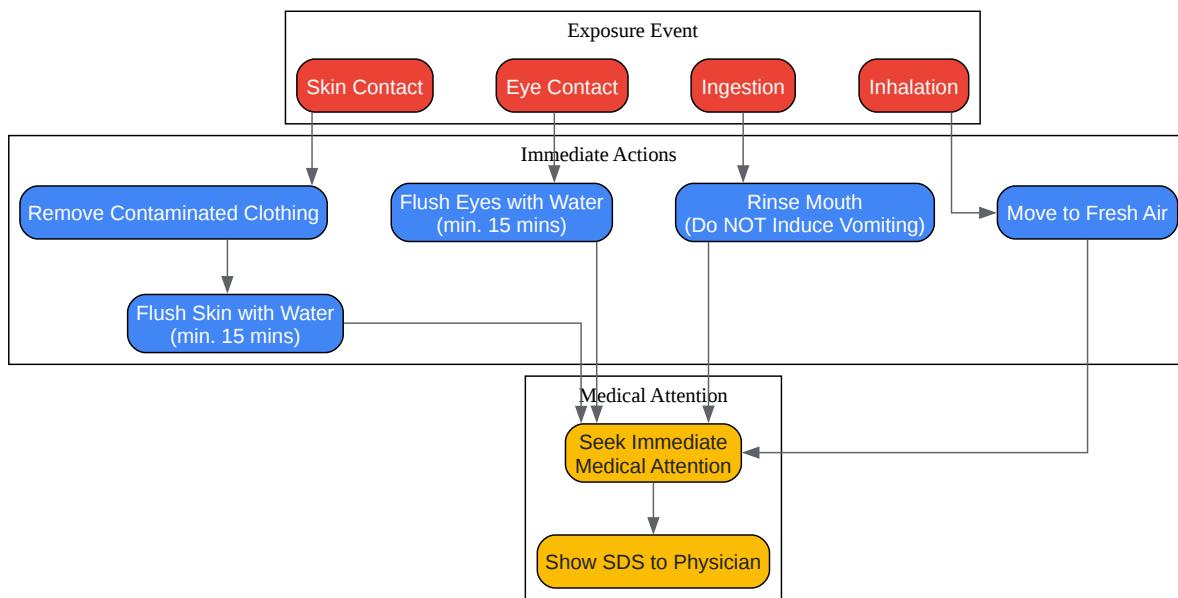
In the event of an accidental exposure, a rapid and correct response is critical. The following protocols are based on standard first-aid procedures for chemical irritants.

First-Aid Measures[\[1\]](#)

- General Advice: Immediately remove any contaminated clothing. In all cases of exposure, consult a physician and provide them with this safety data.
- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of running water for at least 15 minutes while removing contaminated clothing. If skin irritation persists, seek medical attention.

- Eye Contact: Immediately flush the open eyes with running water for at least 15 minutes. Ensure to flush under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Obtain immediate medical aid.

The logical flow of an emergency first-aid response can be visualized as follows:



[Click to download full resolution via product page](#)

First-Aid Response Workflow for Exposure

Stability, Reactivity, and Disposal

Understanding the chemical's stability is key to preventing hazardous situations.

- Reactivity: No specific reactivity data is available, but it is stable under recommended storage conditions.[1]
- Conditions to Avoid: Dust generation should be avoided.[1]
- Incompatible Materials: Strong oxidizing agents are the primary incompatibility noted.[1]
- Hazardous Decomposition Products: Upon combustion, this compound may produce toxic gases including carbon oxides, nitrogen oxides, and hydrogen bromide.[1]

Disposal: All waste material must be disposed of in accordance with local, state, and federal regulations. The compound should be sent to an approved waste disposal plant.[1] Do not allow the product to enter drains or soil.[1]

Toxicological Data Gaps

A critical aspect of this guide is to highlight what is not known. For **2-Bromopyridin-3-yl acetate**, specific toxicological data such as LD50 or LC50 values, carcinogenicity, and mutagenicity are not available in the consulted documentation.[1] This lack of data reinforces the need for the highest level of caution and the strict adherence to exposure prevention protocols. The principle of "treat as hazardous" is the only scientifically sound approach.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- To cite this document: BenchChem. [2-Bromopyridin-3-yl acetate safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b2699221#2-bromopyridin-3-yl-acetate-safety-data-sheet-sds-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com